

Safe Disposal of Atovaquone-D4: A Procedural Guide

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Compound of Interest

Compound Name: Atovaquone D4

Cat. No.: B3026102

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This guide provides essential safety and logistical information for the proper disposal of Atovaquone-D4. Adherence to these procedures is critical for ensuring the safety of laboratory personnel, protecting the environment, and maintaining regulatory compliance. This information is intended for researchers, scientists, and drug development professionals handling this compound.

The primary disposal method for Atovaquone-D4 is through a licensed hazardous waste disposal service, coordinated by your institution's Environmental Health and Safety (EHS) department. Due to its potential for environmental harm, it must not be disposed of in regular trash or down the drain.^[1]^[2]

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to wear the appropriate Personal Protective Equipment (PPE). In the event of accidental exposure, follow these first-aid measures:

- If Swallowed: Rinse your mouth with water. Do not induce vomiting. Seek immediate medical attention and show the Safety Data Sheet (SDS) to the physician.^[2]
- If on Skin: Wash the affected area immediately and thoroughly with soap and plenty of water. If irritation persists, seek medical attention.^[2]

- If Inhaled: Move to an area with fresh air. If you experience breathing difficulties, seek immediate medical attention.[2]
- If in Eyes: Immediately flush the eyes with running water for at least 15 minutes, making sure to hold the eyelids open.

Summary of Chemical Safety Data

The following table summarizes key quantitative and safety information for Atovaquone-D4, compiled from safety data sheets.

Property	Data
Chemical Name	2-[trans-4-(4-Chlorophenyl-d4)cyclohexyl]-3-hydroxy-1,4-naphthalenedione
Synonyms	Atovaquone-d4; 566C80-d4; BW-566C-d4; Mepron-d4
CAS Number	95233-18-4
Physical State	Orange or Yellow Solid
Potential Hazards	May be harmful if swallowed, inhaled, or absorbed through the skin. Causes skin, eye, and respiratory irritation. An environmental hazard cannot be excluded in the event of unprofessional handling or disposal, and it is considered very toxic to aquatic organisms.
Recommended PPE	Eye Protection: Safety glasses with side-shields or chemical safety goggles. Hand Protection: Compatible, chemical-resistant gloves. Body Protection: Laboratory coat. Respiratory Protection: NIOSH-approved respirator where dust is formed or if ventilation is insufficient.
Incompatible Materials	Strong oxidizing agents.

Step-by-Step Disposal Protocol

The disposal of Atovaquone-D4 is governed by federal, state, and local regulations for hazardous waste. The U.S. Environmental Protection Agency (EPA) regulates such waste under the Resource Conservation and Recovery Act (RCRA). The following steps provide a general framework for compliant disposal.

Step 1: Waste Identification and Classification

Atovaquone-D4 should be managed as a hazardous chemical waste. Although not specifically listed as a P- or U-listed hazardous waste by the EPA, its potential for environmental toxicity necessitates this classification. Your institution's EHS department will make the final determination, but as a best practice, always handle it as hazardous.

Step 2: Waste Segregation

Proper segregation is crucial to prevent unintended chemical reactions and ensure compliant disposal.

- **Solid Waste:** Collect all solid Atovaquone-D4 waste, such as unused powder or contaminated items (e.g., weigh boats, gloves, filter paper), in a designated hazardous waste container.
- **Liquid Waste:** Collect any solutions containing Atovaquone-D4 in a separate, compatible liquid hazardous waste container. Do not mix this waste with other waste streams, especially strong oxidizing agents.

Step 3: Containerization and Labeling

All waste containers must be in good condition and chemically compatible with Atovaquone-D4.

- Use a designated, leak-proof container with a secure, tight-fitting lid.
- Clearly label the container with the words "Hazardous Waste."
- Identify the contents by writing the full chemical name: "Atovaquone-D4 Waste."
- Keep the container closed at all times, except when adding waste.

Step 4: Storage

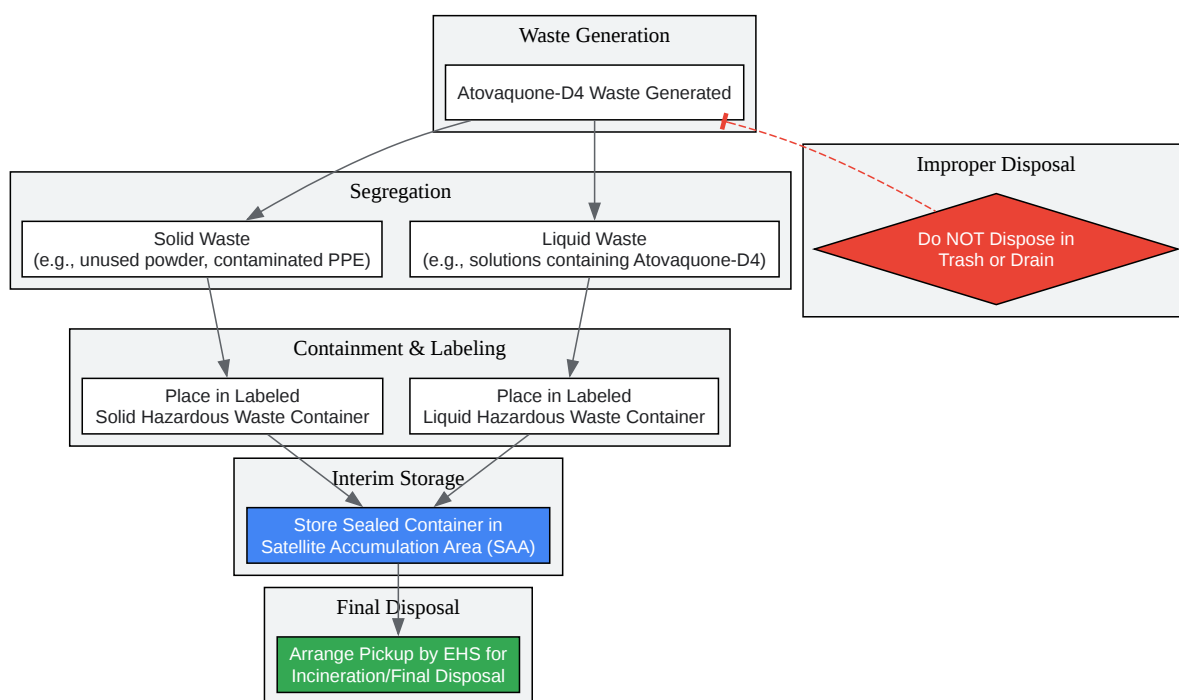
Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within your laboratory. The SAA must be located at or near the point of waste generation and be under the control of laboratory personnel.

Step 5: Final Disposal

Contact your institution's EHS department or designated chemical waste coordinator to schedule a waste pickup. Do not attempt to dispose of Atovaquone-D4 down the drain or in the regular trash. Final disposal for most pharmaceutical waste is typically incineration at a permitted treatment facility.

Disposal Workflow

The following diagram illustrates the procedural workflow for the proper disposal of Atovaquone-D4 waste.



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Caption: Atovaquone-D4 Disposal Workflow.

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References

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